

Application Notes and Protocols: Gallic Acid Hydrate in Cancer Cell Line Studies

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Compound of Interest

Compound Name: Gallic acid hydrate

Cat. No.: B139992

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These application notes provide a comprehensive overview of the effects of **gallic acid hydrate** on three prominent cancer cell lines: HeLa (cervical cancer), HCT15 (colon cancer), and MDA-MB-231 (triple-negative breast cancer). The following sections detail the cytotoxic and apoptotic effects of gallic acid, outline relevant experimental protocols, and illustrate the key signaling pathways involved.

Summary of Quantitative Data

The anti-proliferative activity of **gallic acid hydrate** has been evaluated in HeLa, HCT15, and MDA-MB-231 cancer cell lines, with the half-maximal inhibitory concentration (IC50) being a key metric for its cytotoxic effect. The IC50 values and other quantitative observations are summarized below.

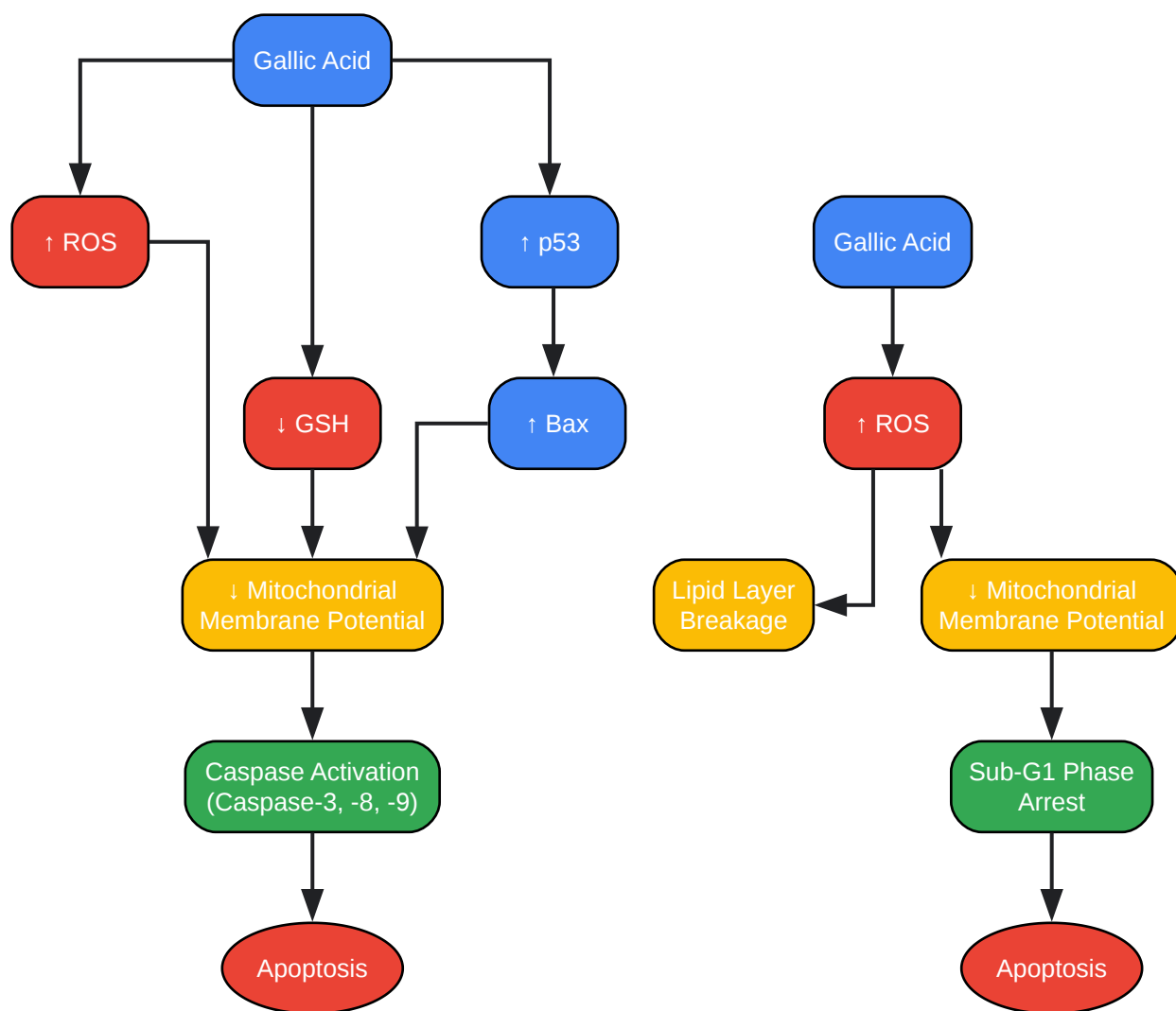
Cell Line	Parameter	Value	Treatment Conditions	Reference
HeLa	IC50	~80 μ M	24 hours	[1]
IC50	14 μ g/mL (~82.3 μ M)	24 hours	[2]	
IC50	242.4 μ M	48 hours	[3]	
Cell Viability Reduction	~34%	15 μ g/mL (~88.2 μ M) for 24 hours	[4]	
HCT15	IC50	740 μ mol/L	Not Specified	[5][6][7]
Sub-G1 Phase Accumulation	58.01 \pm 2.05%	740 μ mol/L, increasing exposure time	[5][6][7]	
MDA-MB-231	IC50	43.86 μ g/mL (~257.8 μ M)	Not Specified	[8][9]
IC50 (with Curcumin)	~50 μ M (GA)	48 hours	[10]	
Sub-G1 Phase Increase	Dose-dependent	Not Specified	[11]	

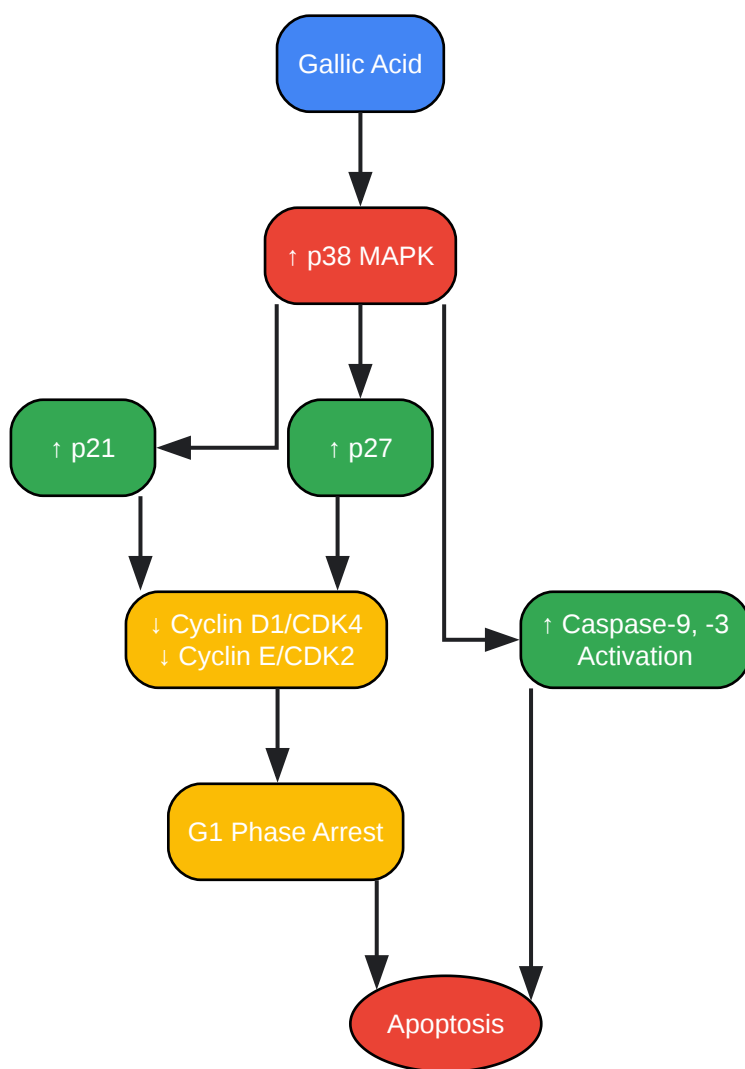
Key Signaling Pathways Modulated by Gallic Acid

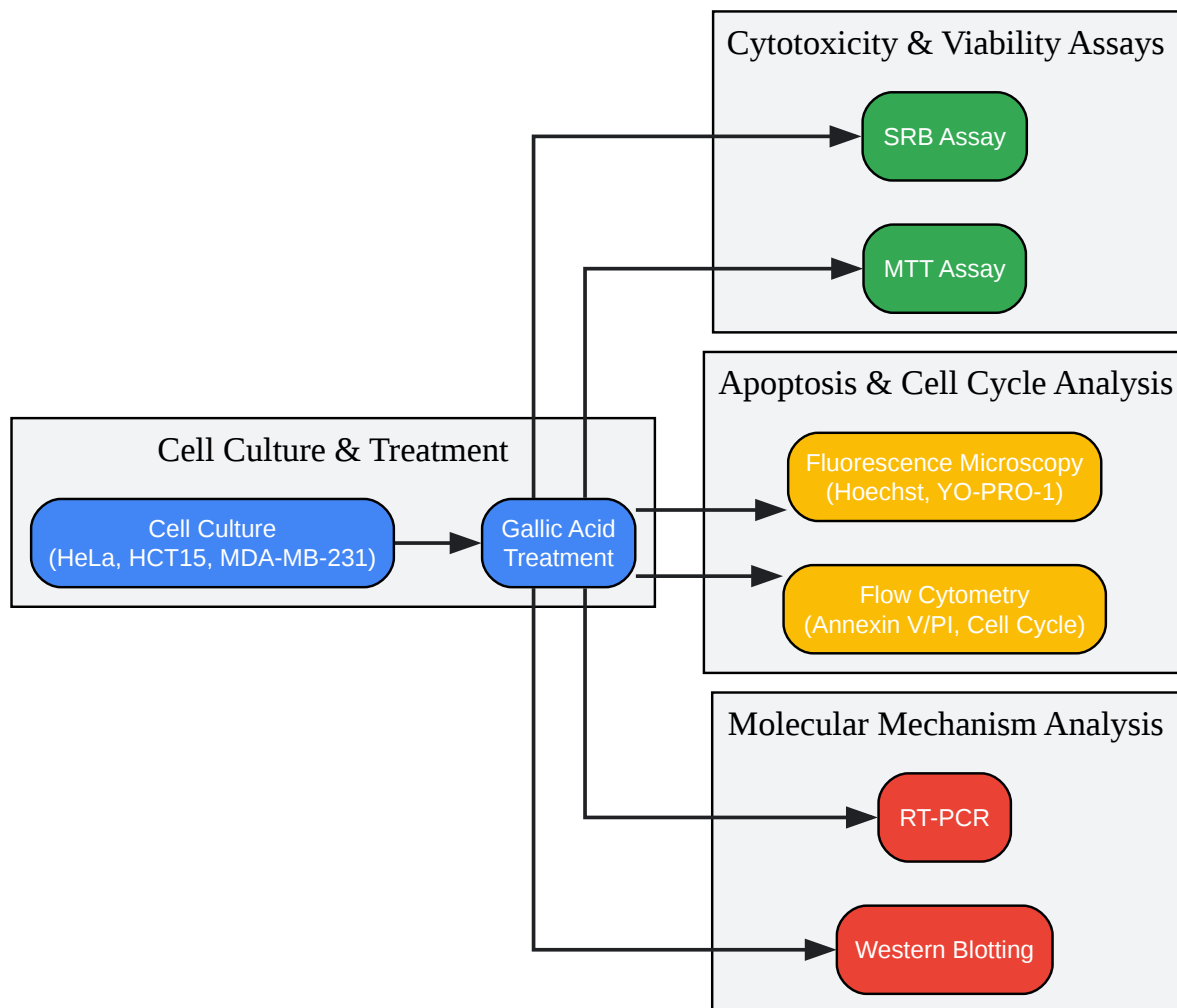
Gallic acid exerts its anti-cancer effects by modulating several critical signaling pathways, leading to cell cycle arrest and apoptosis.

Gallic Acid-Induced Apoptosis in HeLa Cells

In HeLa cells, gallic acid treatment leads to an increase in reactive oxygen species (ROS) and depletion of glutathione (GSH).[1] This oxidative stress contributes to the loss of mitochondrial membrane potential and the activation of caspase cascades, ultimately resulting in apoptosis. [1] The p53/Bax signaling pathway has also been implicated in gallic acid-induced apoptosis in HeLa cells.[12][13]







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